

Application Note and Protocol: Solid-Phase Extraction of Triclocarban from Biosolids

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Compound of Interest

Compound Name: *Triclocarban*

Cat. No.: *B027905*

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Introduction

Triclocarban (TCC) is a high-production-volume antimicrobial agent extensively used in personal care products such as soaps, detergents, and cosmetics. Due to its widespread use and incomplete removal during wastewater treatment, TCC accumulates in sewage sludge and biosolids. The land application of biosolids as fertilizer can then introduce TCC into the terrestrial environment. Monitoring the concentration of TCC in biosolids is therefore crucial for assessing potential environmental risks. This application note provides a detailed protocol for the extraction and cleanup of **triclocarban** from biosolids using solid-phase extraction (SPE), enabling sensitive and accurate quantification by liquid chromatography.

Principle

This protocol involves an initial extraction of **triclocarban** from a solid biosolid matrix, commonly achieved through pressurized liquid extraction (PLE). The resulting extract is then subjected to a cleanup and concentration step using solid-phase extraction. The SPE process utilizes a sorbent that retains TCC while allowing interfering matrix components to be washed away. The purified TCC is then eluted from the SPE cartridge with a small volume of organic solvent, ready for instrumental analysis.

Experimental Protocol

Materials and Reagents

- Solvents:

- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Acetone (HPLC grade)
- Hexane (HPLC grade)
- Dichloromethane (HPLC grade)
- Deionized water (18 MΩ·cm)
- Reagents:
 - **Triclocarban** (TCC) analytical standard
 - ¹³C₆-**Triclocarban** (internal standard)
 - Acetic acid (glacial)
- SPE Cartridges:
 - Oasis HLB (60 mg, 3 mL) or equivalent
- Equipment:
 - Pressurized Liquid Extraction (PLE) system
 - SPE vacuum manifold
 - Nitrogen evaporator
 - Centrifuge
 - Vortex mixer
 - Analytical balance
 - Glassware (vials, tubes, beakers)

- Syringe filters (0.45 µm)

Sample Pre-treatment: Pressurized Liquid Extraction (PLE)

- Homogenize the biosolid sample to ensure uniformity.
- Weigh approximately 0.5 g of the dried and homogenized biosolid sample into a PLE extraction cell.
- Spike the sample with an appropriate amount of $^{13}\text{C}_6$ -**Triclocarban** internal standard.
- Extract the sample using a PLE system with the following or similar optimized conditions:
 - Solvent: Acetonitrile:Water (e.g., 80:20 v/v)
 - Temperature: 100°C
 - Pressure: 1500 psi
 - Static time: 5 minutes
 - Cycles: 2
- Collect the extract and concentrate it to approximately 1 mL using a nitrogen evaporator.
- Bring the final volume to 100 mL with deionized water. The sample is now ready for solid-phase extraction.

Solid-Phase Extraction (SPE) Procedure

- Cartridge Conditioning:
 - Pass 3 mL of a 1:1 mixture of acetone and methanol through the Oasis HLB cartridge.
 - Follow with 3 mL of methanol.
 - Finally, equilibrate the cartridge with 6 mL of deionized water. Do not allow the cartridge to go dry.^[1]

- Sample Loading:
 - Load the 100 mL aqueous sample extract onto the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min.
- Washing:
 - Wash the cartridge with 5 mL of 5% methanol in water to remove polar interferences.
 - Dry the cartridge under vacuum for 10 minutes.
- Elution:
 - Elute the retained **triclocarban** from the cartridge with 3 x 3 mL of a 1:1 mixture of methanol and acetone containing 10 mM acetic acid.[\[1\]](#)
- Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable volume (e.g., 1 mL) of the mobile phase used for LC analysis.
 - Filter the reconstituted sample through a 0.45 µm syringe filter into an autosampler vial for analysis.

Quantitative Data Summary

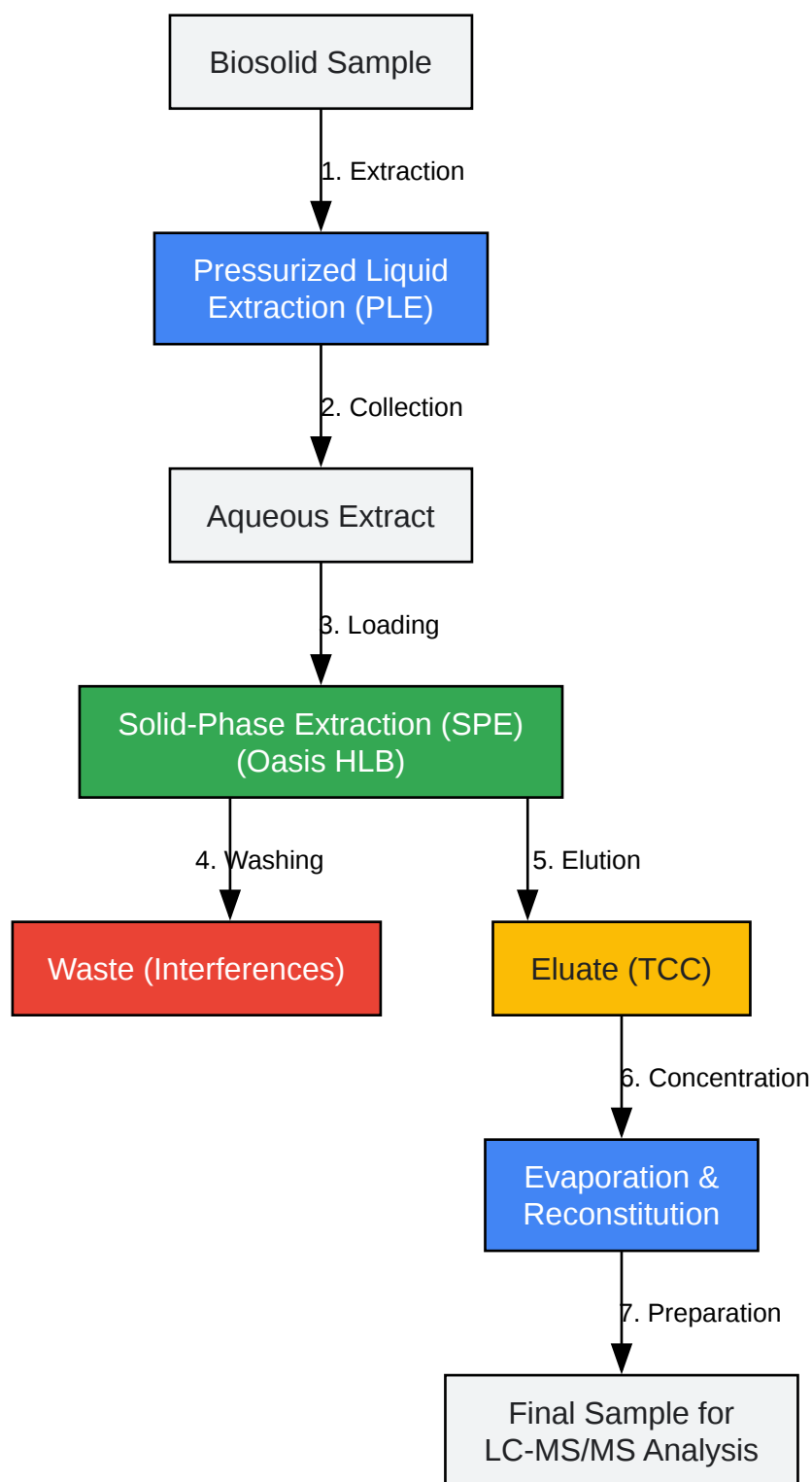
The following table summarizes the performance data for **triclocarban** extraction from biosolids using methods incorporating solid-phase extraction.

Method	Analyte	Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Reference
PLE-SPE (Oasis HLB)-LC-ESI-MS/MS	Triclocarban	Biosolids	0.2 ng/g	-	98.3 ± 5	[2]
PLE-SPE (Oasis HLB)-LC-ESI-MS/MS	Triclocarban	Biosolids	3.08 ng/g	-	>95	[3]
MISPE-HPLC-UV	Triclocarban	Biosolids	-	100 µg/kg	-	[4][5]
PLE-UPLC-MS-MS	Triclocarban	Biosolids	0.05 ng/g	-	93-102	[6]

Note: Data from different studies may not be directly comparable due to variations in instrumentation, matrix complexity, and calculation methods.

Visualizations

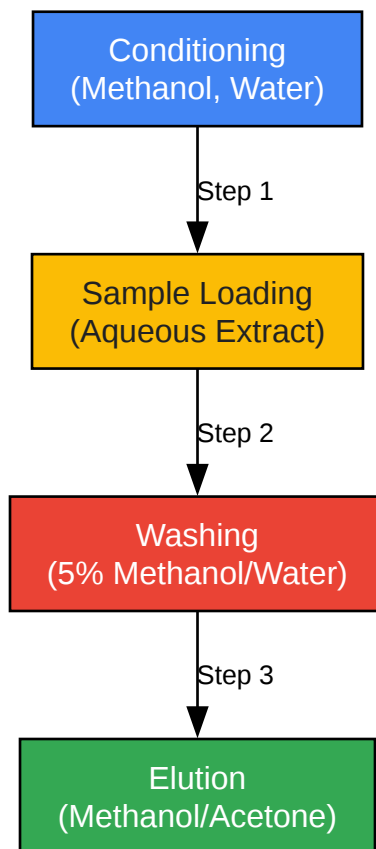
Experimental Workflow



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Caption: Workflow for the extraction of **Triclocarban** from biosolids.

SPE Cartridge Steps



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Caption: Key steps in the Solid-Phase Extraction process.

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